

# A Comprehensive Technical Guide to the Physicochemical Properties of 2-Methylbenzyl Chloride

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## Compound of Interest

Compound Name: 2-Methylbenzyl chloride

Cat. No.: B047538

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## Introduction

**2-Methylbenzyl chloride**, also known as  $\alpha$ -chloro-o-xylene, is a significant organic compound with the chemical formula  $C_8H_9Cl$ .<sup>[1][2]</sup> It serves as a versatile intermediate in various chemical syntheses, particularly in the pharmaceutical and agrochemical industries.<sup>[3]</sup> This technical guide provides an in-depth overview of the core physicochemical properties of **2-methylbenzyl chloride**, complete with experimental protocols and visual diagrams to facilitate a comprehensive understanding for researchers, scientists, and drug development professionals.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **2-Methylbenzyl chloride** are summarized in the tables below for easy reference and comparison.

### Table 1: General and Physical Properties of 2-Methylbenzyl Chloride

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> Cl	[1][2]
Molecular Weight	140.61 g/mol	[4]
Appearance	Colorless to pale-yellow liquid	[1][5]
Odor	Pungent	[1][5]
Density	1.063 g/mL at 25 °C	[6][7]
Boiling Point	197-199 °C	[6][7]
Melting Point	-2 °C	[1][8]
Refractive Index (n <sub>20/D</sub> )	1.541	[6][7]
Flash Point	73 °C (163.4 °F) - closed cup	[6]
Vapor Pressure	Not available	

**Table 2: Solubility of 2-Methylbenzyl Chloride**

Solvent	Solubility	Reference(s)
Water	Insoluble	[1][9]
Ether	Soluble	[1][10]
Acetone	Soluble in all proportions	[5]
Other Organic Solvents	Good solubility	[3]

**Table 3: Spectral Data of 2-Methylbenzyl Chloride**

Spectrum Type	Key Features	Reference(s)
<sup>1</sup> H NMR	Available	[6]
<sup>13</sup> C NMR	Available	[9]
Infrared (IR)	Available	[10]
Mass Spectrometry (MS)	Available	

## Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and the synthesis of **2-Methylbenzyl chloride** are provided below.

### Synthesis of 2-Methylbenzyl Chloride

A common laboratory-scale synthesis of **2-methylbenzyl chloride** involves the chlorination of o-xylene.<sup>[1]</sup>

Materials:

- o-xylene
- Gaseous chlorine
- Concentrated sulfuric acid (for drying chlorine)
- Sodium hydrogen carbonate
- Three-necked flask
- Mercury immersion lamp (or 500-watt photolamp)
- Gas inlet tube
- Reflux condenser
- Heating bath
- Vigreux column for vacuum fractionation

Procedure:

- Set up a three-necked flask equipped with a mercury immersion lamp, a gas inlet tube, and a highly efficient reflux condenser. If a mercury lamp is unavailable, external irradiation with a 500-watt photolamp or direct sunlight can be used, though this may result in lower yields and longer reaction times.

- Dry the gaseous chlorine by passing it through a wash-bottle containing concentrated sulfuric acid. Include empty safety wash-bottles on either side of the drying bottle.
- Heat the o-xylene to its boiling point using a heating bath.
- Introduce a vigorous stream of dried gaseous chlorine into the boiling o-xylene. Ensure that no chlorine gas passes through the condenser, which would be indicated by its color.
- Continue the chlorination process until the calculated increase in weight is achieved or until the temperature of the boiling liquid reaches an empirically determined point (e.g., 175 °C).
- After the reaction is complete, add a small amount of sodium hydrogen carbonate to the reaction mixture.
- Fractionally distill the product under vacuum using a 20-cm Vigreux column.
- For a highly pure product, a second fractionation of the main fraction is recommended, collecting the product within a narrow boiling range.<sup>[1]</sup>

## Determination of Melting Point

The melting point of **2-Methylbenzyl chloride**, which is a liquid at room temperature, is determined by cooling the substance until it solidifies.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes
- Thermometer
- Cooling bath (e.g., ice-salt mixture)

Procedure:

- Introduce a small amount of liquid **2-Methylbenzyl chloride** into a capillary tube.
- Freeze the sample by immersing the capillary tube in a cooling bath.

- Place the capillary tube containing the solidified sample into the heating block of the melting point apparatus.
- Heat the sample slowly, at a rate of approximately 1-2 °C per minute, to ensure accurate measurement.
- Record the temperature at which the first droplet of liquid appears and the temperature at which the entire solid has melted. This range represents the melting point.[\[11\]](#)[\[12\]](#)

## Determination of Boiling Point

The boiling point can be determined using a distillation or reflux method.[\[13\]](#)

Apparatus:

- Distillation or reflux apparatus (round-bottom flask, condenser, thermometer, heating mantle)
- Boiling chips

Procedure (Distillation Method):

- Place approximately 5 mL of **2-Methylbenzyl chloride** and a few boiling chips into a round-bottom flask.
- Set up a simple distillation apparatus with a thermometer positioned so that the top of the bulb is level with the bottom of the side arm of the distillation head.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected. This temperature is the boiling point.[\[13\]](#)

## Determination of Density

The density of liquid **2-Methylbenzyl chloride** can be determined by measuring the mass of a known volume.

Apparatus:

- Analytical balance
- Volumetric pipette (e.g., 10 mL)
- Beaker

Procedure:

- Measure the mass of a clean, dry beaker.
- Using a volumetric pipette, accurately transfer a known volume (e.g., 10.00 mL) of **2-Methylbenzyl chloride** into the beaker.
- Measure the mass of the beaker containing the liquid.
- The density is calculated by dividing the mass of the liquid (mass of beaker with liquid minus the mass of the empty beaker) by its volume.[\[14\]](#)

## Determination of Refractive Index

The refractive index is a measure of how light bends as it passes through the substance and is a useful indicator of purity.

Apparatus:

- Abbe refractometer
- Constant temperature water bath

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.
- Calibrate the instrument using a standard of known refractive index (e.g., distilled water).
- Place a few drops of **2-Methylbenzyl chloride** onto the lower prism.
- Close the prisms and allow the sample to reach a constant temperature, typically 20 °C, by circulating water from a constant temperature bath.

- Adjust the instrument to bring the dividing line between the light and dark fields into sharp focus at the center of the crosshairs.
- Read the refractive index from the instrument's scale.[15][16]

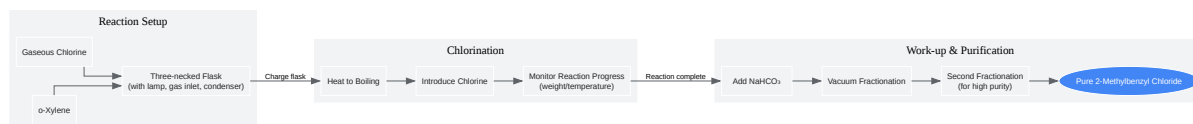
## Reactivity and Stability

**2-Methylbenzyl chloride** is a stable, combustible liquid.[1] It is incompatible with strong oxidizing agents, bases, alcohols, and amines.[1][5] The compound is known to corrode steel.[1] Due to its structure, **2-methylbenzyl chloride** can undergo nucleophilic substitution reactions through both SN1 and SN2 mechanisms, with the pathway being influenced by the reaction conditions such as the solvent and the nature of the nucleophile.[17][18] The benzylic carbocation intermediate formed in an SN1 reaction is stabilized by resonance with the aromatic ring.

## Visualizations

### Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **2-Methylbenzyl chloride** from o-xylene.



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Caption: Workflow for the synthesis of **2-Methylbenzyl chloride**.

## Nucleophilic Substitution Reactivity

The diagram below depicts the possible nucleophilic substitution pathways for **2-Methylbenzyl chloride**.

Caption: Nucleophilic substitution pathways of **2-Methylbenzyl chloride**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)